

An In-depth Technical Guide to 1-Acetyl-2-pyrrolidinecarboxamide

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Compound of Interest

Compound Name: 1-Acetyl-2-pyrrolidinecarboxamide

CAS No.: 30130-35-9

Cat. No.: B1267297

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Abstract

1-Acetyl-2-pyrrolidinecarboxamide is a chiral derivative of proline, an amino acid notable for its unique cyclic structure that imparts significant conformational constraints. As a member of the pyrrolidine carboxamide class, this compound is of interest to the scientific community for its potential applications in medicinal chemistry and drug development. Pyrrolidine-based scaffolds are integral to a multitude of biologically active molecules, demonstrating a broad range of pharmacological activities. This technical guide provides a comprehensive overview of the basic properties of **1-Acetyl-2-pyrrolidinecarboxamide**, including its physicochemical characteristics, synthesis protocols, and a discussion of the potential biological activities of the broader class of pyrrolidine carboxamides. Due to the limited availability of direct experimental data for this specific compound, this guide also incorporates information on structurally related molecules to provide a contextual understanding.

Core Physicochemical Properties

While specific experimental data for **1-Acetyl-2-pyrrolidinecarboxamide** is not extensively available in public databases, the fundamental properties can be summarized based on its chemical structure and information from chemical suppliers.

Property	Value	Source
Molecular Formula	C ₇ H ₁₂ N ₂ O ₂	[1]
Molecular Weight	156.18 g/mol	[2]
CAS Number	30130-35-9	[1][3][4][5]
Appearance	Solid (typically white or off-white)	[2]
Chirality	Exists as (S) and (R) enantiomers	[2]
Purity	≥95% (as commercially available)	[1]
Storage	Recommended to be stored in a cool, dry place, away from direct sunlight in a tightly sealed container. Ideal long-term storage is typically at 2-8 °C.	[2]

Note: Properties such as melting point, boiling point, and solubility for **1-Acetyl-2-pyrrolidinecarboxamide** are not well-documented in publicly accessible literature. For a related compound, (2S)-1-Acetyl-N-methylpyrrolidine-2-carboxamide, a melting point of 105 °C has been reported[6].

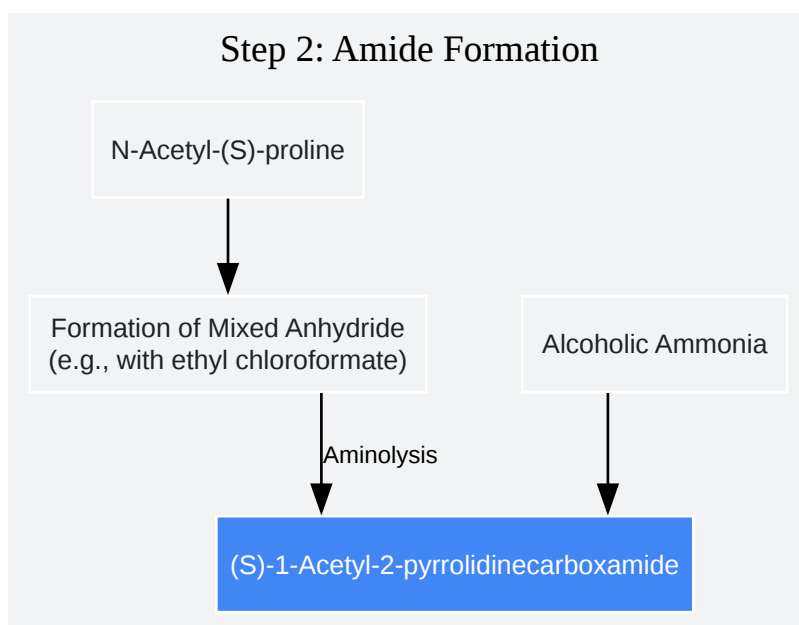
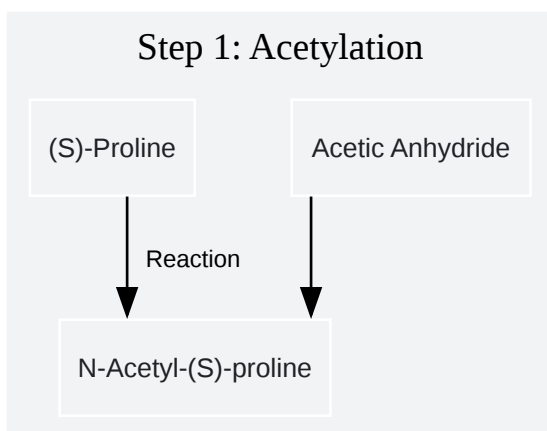
Synthesis and Experimental Protocols

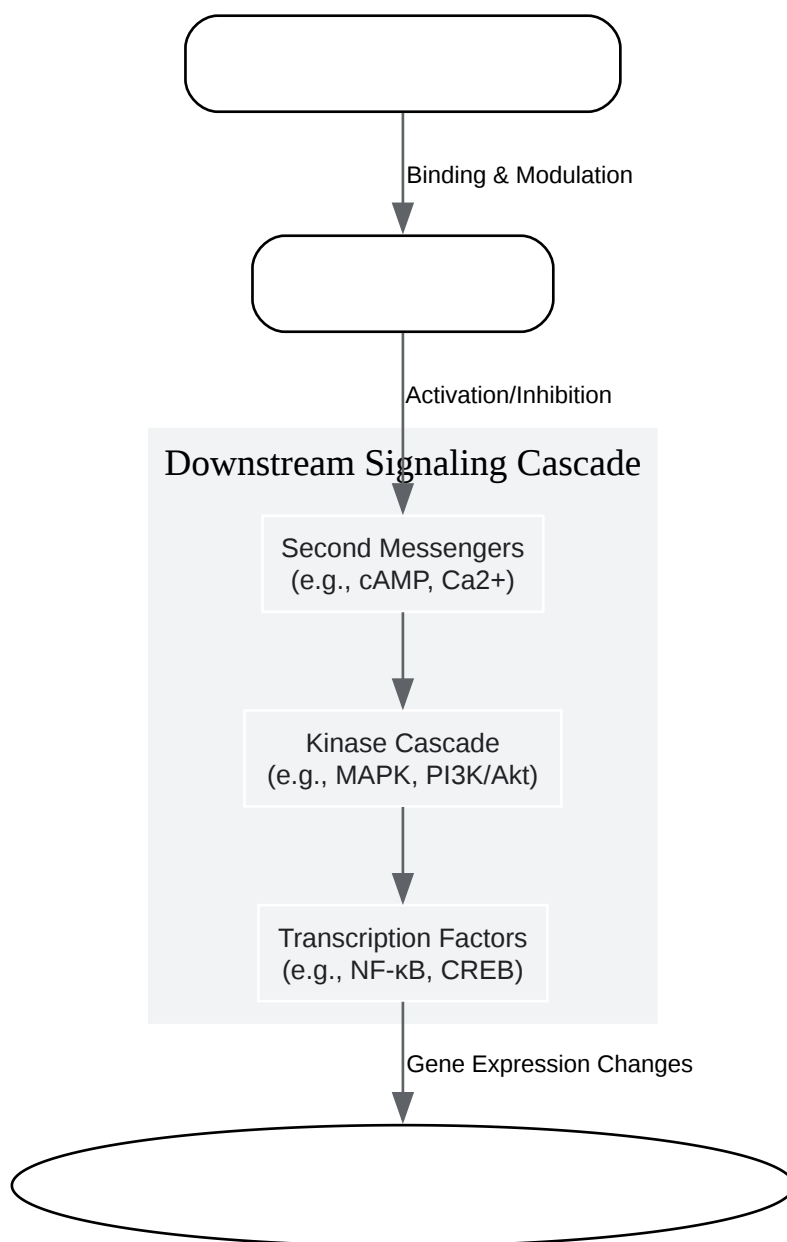
The synthesis of (S)-**1-Acetyl-2-pyrrolidinecarboxamide** has been described, primarily for its use as an intermediate in the preparation of other pharmacologically active compounds like Levosulpiride, a therapeutic agent for depression and a central nervous system agonist[7].

Synthesis of (S)-1-Acetyl-2-pyrrolidinecarboxamide

A common synthetic route starts from (S)-proline. The following is a general representation of the synthesis described in patent literature[7].

Experimental Workflow for Synthesis





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